An In-depth Technical Guide to 2-(3-Bromophenyl)-2-oxoacetamide

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Compound of Interest

Compound Name:	*2-(3-Bromophenyl)-2-oxoacetamide*
Cat. No.:	*B15334484*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(3-Bromophenyl)-2-oxoacetamide**, a valuable building block for synthetic and medicinal chemistry. While a specific CAS number for this compound is not readily available in common chemical databases, its synthesis is highly feasible from its corresponding carboxylic acid, 2-(3-Bromophenyl)-2-oxoacetic acid (CAS No. 7194-78-7). This guide details the predicted physicochemical properties, a proposed synthetic route with a detailed experimental protocol, and methods for purification and characterization. Furthermore, it explores the potential applications of this and structurally related compounds in drug discovery, drawing parallels from existing research on α-keto amides and brominated phenylacetamide derivatives. Safety and handling protocols are also discussed to ensure its proper use in a laboratory setting. This document serves as a foundational resource for researchers interested in utilizing **2-(3-Bromophenyl)-2-oxoacetamide** in their scientific endeavors.

Introduction and Nomenclature

2-(3-Bromophenyl)-2-oxoacetamide, also known as 3-bromophenylglyoxylamide, belongs to the class of α-keto amides. This family of compounds is characterized by a ketone and an amide functional group attached to adjacent carbon atoms. The presence of the bromine atom on the phenyl ring at the meta position provides a site for further chemical modification, making it a versatile intermediate in organic synthesis. The α-keto amide moiety is a recognized pharmacophore and is present in various biologically active molecules.

Molecular Structure:

Caption: 2D structure of **2-(3-Bromophenyl)-2-oxoacetamide**.

Physicochemical and Predicted Properties

Due to the absence of a dedicated entry in major chemical databases, experimental physicochemical data for **2-(3-Bromophenyl)-2-oxoacetamide** is not available. However, we can predict these properties using computational tools and by referencing structurally similar compounds.

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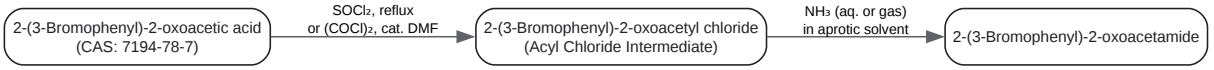
Property	Predicted Value	Notes
Molecular Formula	$C_8H_6BrNO_2$	
Molecular Weight	228.04 g/mol	
Appearance	White to off-white solid	Based on similar phenylacetamide compounds.
Melting Point	150-170 °C	Estimated range based on related structures.
Boiling Point	> 300 °C (decomposes)	High boiling point expected due to amide and keto groups.
Solubility	Soluble in DMSO, DMF, and hot alcohols. Sparingly soluble in water.	Typical solubility for polar organic compounds.
pKa	~17 (amide N-H)	Estimated based on typical amide acidity.
LogP	1.5 - 2.5	Calculated using cheminformatics software.

Note: These values are predictions and should be confirmed experimentally.

Synthesis and Purification

The most direct and logical synthetic route to **2-(3-Bromophenyl)-2-oxoacetamide** is from its corresponding carboxylic acid, 2-(3-Bromophenyl)-2-oxoacetic acid, which is commercially available. The conversion of a carboxylic acid to a primary amide is a fundamental transformation in organic chemistry and can be achieved through several reliable methods.

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **2-(3-Bromophenyl)-2-oxoacetamide**.

Detailed Experimental Protocol: Acyl Chloride Method

This protocol is based on the well-established conversion of a carboxylic acid to an acyl chloride, followed by amination. This method is often high-yielding and the purification is straightforward.[1][2][3][4]

PART 1: Synthesis of 2-(3-Bromophenyl)-2-oxoacetyl chloride

- Reaction Setup: To a dry 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere, add 2-(3-Bromophenyl)-2-oxoacetic acid (1.0 eq).
- Addition of Thionyl Chloride: Add thionyl chloride ($SOCl_2$) (2.0 - 3.0 eq) to the flask. A few drops of dimethylformamide (DMF) can be added as a catalyst.
- Reaction: Heat the reaction mixture to reflux (approximately 80 °C) and stir for 2-4 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO_2) evolution.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride under reduced pressure. The resulting crude 2-(3-Bromophenyl)-2-oxoacetyl chloride is a yellow to brown oil and is typically used in the next step without further purification.

PART 2: Synthesis of **2-(3-Bromophenyl)-2-oxoacetamide**

- Reaction Setup: In a separate flask, dissolve the crude 2-(3-Bromophenyl)-2-oxoacetyl chloride in a dry, aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF). Cool the solution to 0 °C in an ice bath.
- Ammonia Addition: Slowly bubble ammonia gas through the solution or add a concentrated aqueous solution of ammonium hydroxide (NH_4OH) (2.0 - 2.5 eq) dropwise while maintaining the temperature at 0 °C.
- Reaction: Stir the reaction mixture at 0 °C for 1 hour and then allow it to warm to room temperature and stir for an additional 2-3 hours.

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- Work-up and Purification:
  - Quench the reaction by adding water.
  - Separate the organic layer. If the product precipitates, it can be collected by filtration.
  - If the product remains in the organic layer, wash it sequentially with dilute HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to obtain the crude product.
  - The crude **2-(3-Bromophenyl)-2-oxoacetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes).

Alternative Synthetic Route: Carbodiimide Coupling

An alternative, milder approach involves the use of a coupling agent such as dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to facilitate the direct amidation of the carboxylic acid with an ammonia source.[5][6][7]

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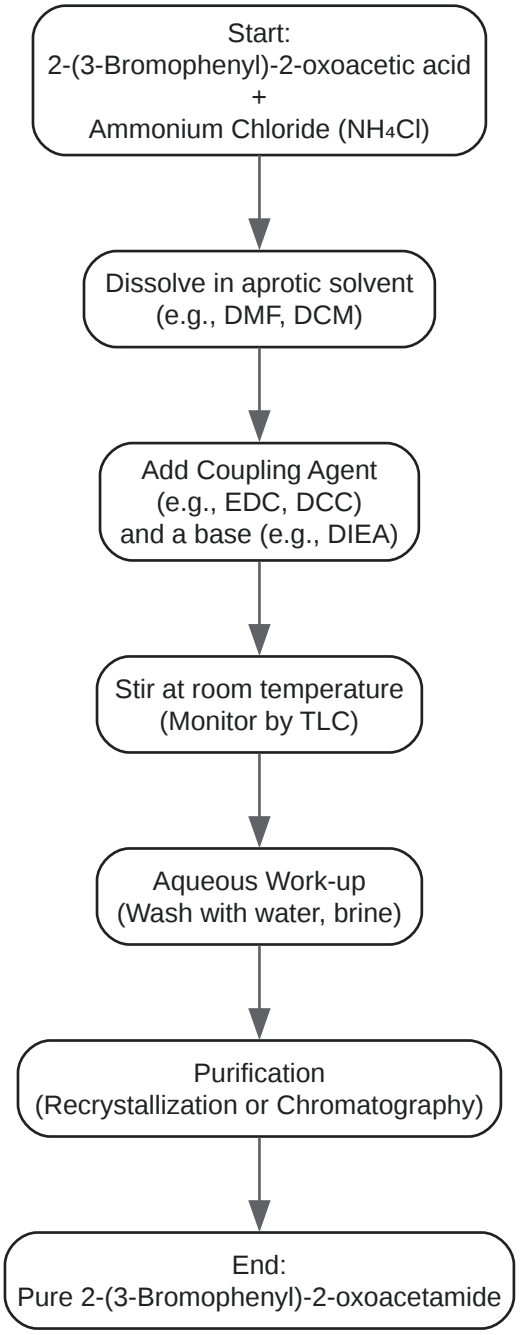

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Caption: Workflow for carbodiimide-mediated synthesis.

Characterization

The identity and purity of the synthesized **2-(3-Bromophenyl)-2-oxoacetamide** should be confirmed using standard analytical techniques.

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Predicted Spectroscopic Data

- ^{1}H NMR (Proton Nuclear Magnetic Resonance):
  - The aromatic protons on the bromophenyl ring are expected to appear in the region of δ 7.5-8.2 ppm. The splitting pattern will be complex due to the meta-substitution.
  - The two protons of the primary amide (-$CONH_2$) will likely appear as two broad singlets in the range of δ 7.0-8.0 ppm, depending on the solvent and concentration.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):
  - The two carbonyl carbons (keto and amide) are expected to resonate at the downfield end of the spectrum, typically in the range of δ 160-190 ppm.
  - The carbon attached to the bromine atom will appear around δ 122 ppm.
  - The other aromatic carbons will be found in the δ 125-138 ppm region.
- IR (Infrared) Spectroscopy:
  - A strong, sharp absorption band for the keto C=O stretch is expected around 1680-1700 cm^{-1}.
  - The amide C=O stretch (Amide I band) will likely appear as a strong absorption around 1650-1670 cm^{-1}.
  - The N-H stretching vibrations of the primary amide should be visible as two bands in the region of 3200-3400 cm^{-1}.
  - C-H stretching of the aromatic ring will be observed around 3000-3100 cm^{-1}.
  - The C-Br stretch will be in the fingerprint region, typically below 800 cm^{-1}.
- MS (Mass Spectrometry):
  - The mass spectrum should show a molecular ion peak (M^+) and a characteristic M+2 peak of nearly equal intensity, which is indicative of the presence of a single bromine

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atom.

- Common fragmentation patterns for α-keto amides include the cleavage of the bond between the two carbonyl groups and the loss of the amide group.

Potential Applications in Drug Discovery and Development

While specific biological activities of **2-(3-Bromophenyl)-2-oxoacetamide** have not been extensively reported, the structural motifs present in the molecule are of significant interest in medicinal chemistry.

- Enzyme Inhibition: The α-keto amide functionality is a known inhibitor of various enzymes, particularly proteases.
- Antimicrobial and Antifungal Agents: Phenylacetamide derivatives are known to possess antimicrobial and antifungal properties. The bromo-substitution can enhance this activity.
- Anticancer and Anti-inflammatory Activity: The acetamide moiety is a common feature in many anti-inflammatory and anticancer drugs.
- Synthetic Intermediate: This compound can serve as a versatile starting material for the synthesis of more complex heterocyclic compounds with potential therapeutic applications.

Safety and Handling

As with any chemical, **2-(3-Bromophenyl)-2-oxoacetamide** should be handled with appropriate safety precautions. While specific toxicity data is unavailable, the following general guidelines should be followed based on the handling of similar compounds.

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves when handling this compound.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.

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- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion

2-(3-Bromophenyl)-2-oxoacetamide is a promising, yet under-characterized, chemical entity with significant potential as a building block in synthetic and medicinal chemistry. This technical guide provides a comprehensive starting point for researchers, offering a reliable synthetic protocol, predicted analytical data, and an overview of its potential applications. The methodologies and information presented herein are designed to empower scientists to confidently synthesize, characterize, and explore the utility of this versatile compound in their research and development endeavors.

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